

Proper Disposal of Selexipag: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Selexipag*

Cat. No.: *B1681723*

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This document provides essential safety and logistical information for the proper disposal of **Selexipag**, a prostacyclin receptor agonist. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and compliance with environmental regulations. **Selexipag**, due to its toxicological properties, must be managed as a hazardous chemical waste.

Procedural Overview

The disposal of **Selexipag** and its associated waste must adhere to the guidelines established by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA). Improper disposal, such as in regular trash or down the sanitary sewer, is prohibited.

Step 1: Hazard Assessment and Waste Classification

Before disposal, it is crucial to assess the hazards associated with **Selexipag**. The Safety Data Sheet (SDS) indicates that **Selexipag** is harmful if swallowed and may cause organ damage through prolonged or repeated exposure. Therefore, all **Selexipag** waste, including pure compounds, contaminated labware, and personal protective equipment (PPE), must be classified as hazardous waste.

Step 2: Required Personal Protective Equipment (PPE)

All personnel handling **Selexipag** for disposal must wear appropriate PPE to prevent exposure. This includes:

- Eye Protection: Safety glasses with side shields or chemical safety goggles.
- Hand Protection: Chemically resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat or other protective clothing.
- Respiratory Protection: Work should be conducted in a well-ventilated area, such as a laboratory fume hood, to prevent the formation of dust and aerosols.

Step 3: Waste Segregation and Containerization

Proper segregation of hazardous waste is critical.

- Solid Waste: Dispose of dry, solid **Selexipag** in its original container or a new, compatible container that can be securely sealed. Contaminated items such as gloves, wipes, and bench paper should be collected in a designated, leak-proof plastic bag or container.
- Liquid Waste: Solutions containing **Selexipag** should be collected in a compatible, leak-proof, and shatter-resistant container. Do not mix **Selexipag** waste with other incompatible chemical waste streams.
- Sharps Waste: Chemically contaminated sharps (needles, scalpels, etc.) must be disposed of in a designated, puncture-resistant sharps container labeled as "Hazardous Waste Sharps."

All waste containers must be kept closed except when adding waste.

Step 4: Labeling

All containers of **Selexipag** waste must be clearly labeled with the words "Hazardous Waste," the full chemical name ("**Selexipag**"), and a description of the contents (e.g., "Solid Waste," "Aqueous Waste"). The accumulation start date (the date the first drop of waste was added to the container) must also be clearly marked.

Step 5: Storage and Accumulation

Hazardous waste must be stored in a designated Satellite Accumulation Area (SAA) at or near the point of generation and under the control of laboratory personnel.^{[1][2][3][4][5]} The SAA must have secondary containment to contain any potential spills. The amount of hazardous waste stored in an SAA is subject to strict quantitative limits.

Step 6: Disposal and Pickup

Once a waste container is full or the accumulation time limit is approaching, it must be transferred to a central accumulation area or arrangements must be made for pickup. Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor to schedule a pickup. Do not attempt to transport hazardous waste off-site personally.

Quantitative Data for Hazardous Waste Accumulation

The following table summarizes the key quantitative limits for hazardous waste generators and Satellite Accumulation Areas as defined by the EPA. It is essential to determine your laboratory's generator status (Very Small, Small, or Large Quantity Generator) to ensure compliance.

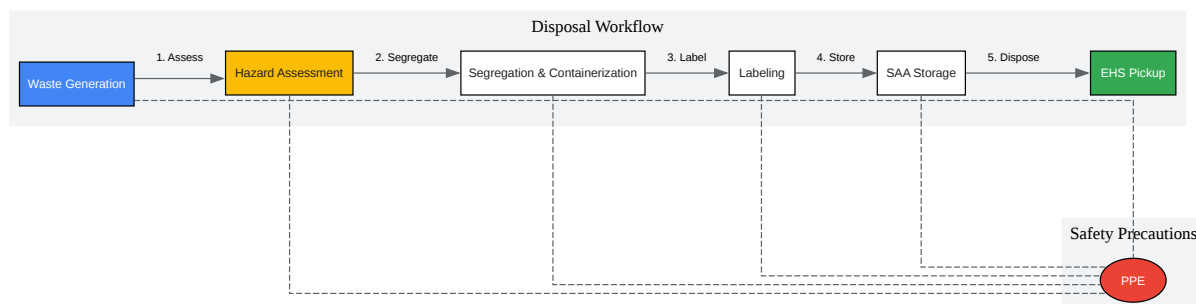
Category	Requirement	Very Small Quantity Generator (VSQG)	Small Quantity Generator (SQG)	Large Quantity Generator (LQG)	Satellite Accumulation Area (SAA)
Generation Limits	Non-Acute Hazardous Waste	≤ 100 kg/month	>100 and < 1,000 kg/month	≥ 1,000 kg/month	N/A
Acute Hazardous Waste	≤ 1 kg/month	N/A	> 1 kg/month	N/A	
On-Site Accumulation Quantity Limit	Non-Acute Hazardous Waste	≤ 1,000 kg	≤ 6,000 kg	No Limit	≤ 55 gallons
Acute Hazardous Waste	≤ 1 kg	N/A	N/A	≤ 1 quart (liquid) or 1 kg (solid)	
On-Site Accumulation Time Limit	No time limit (up to quantity limit)	≤ 180 days (or 270 days if shipping >200 miles)	≤ 90 days	Up to 1 year (or 3 days after exceeding quantity limit)	

Experimental Protocols

There are no specific experimental protocols for the disposal of **Selexipag** beyond the procedural steps outlined above. The process is a standardized hazardous waste management workflow.

Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **Selexipag** waste in a laboratory setting.



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